

# Application Notes: Preparation of PFK-158 Stock Solutions

Author: BenchChem Technical Support Team. Date: December 2025



#### Introduction

**PFK-158** is a potent and selective inhibitor of 6-phosphofructo-2-kinase/fructose-2,6-bisphosphatase 3 (PFKFB3), an enzyme that plays a critical role in regulating glycolytic flux.[1] By inhibiting PFKFB3, **PFK-158** effectively reduces glucose uptake, ATP production, and lactate release, which can induce apoptosis and autophagy in cancer cells.[2][3] Its ability to target the metabolic profile of tumor cells makes it a significant compound in cancer research and drug development.[4] Proper preparation of **PFK-158** stock solutions is the foundational step for ensuring reproducible and reliable results in both in vitro and in vivo experiments. This document provides a detailed protocol for the preparation, storage, and handling of **PFK-158** stock solutions.

### Physicochemical and Solubility Data

Accurate preparation of stock solutions begins with understanding the compound's physical and chemical properties. The following table summarizes key quantitative data for **PFK-158**.



Property	Value	Source
Molecular Formula	C18H11F3N2O	[2]
Molecular Weight	328.29 g/mol	
CAS Number	1462249-75-7	_
Appearance	White to light yellow/beige solid powder	<del>-</del>
Purity	≥98% (HPLC)	_
Solubility in DMSO	Varies by supplier: 1 mg/mL to 66 mg/mL (up to 201 mM). A concentration of 50 mg/mL (152.30 mM) is commonly cited.	
Solubility in Ethanol	~4 mg/mL	-
Solubility in Water	Insoluble	_
Storage (Powder)	-20°C for up to 3 years; 2-8°C for short-term	_
Storage (Stock Solution)	-80°C for 6-12 months; -20°C for 1 month. Avoid repeated freeze-thaw cycles.	

Note: Solubility can vary between batches. It is recommended to use high-purity, anhydrous or newly opened dimethyl sulfoxide (DMSO), as its hygroscopic nature can significantly reduce the solubility of **PFK-158**.

# Experimental Protocol: Preparing a 10 mM PFK-158 Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **PFK-158** in DMSO.

Materials



- PFK-158 powder (CAS 1462249-75-7)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- · Calibrated analytical balance
- · Microcentrifuge tubes or amber glass vials
- Sterile, nuclease-free polypropylene tubes for aliquots
- Pipettes and sterile filter tips
- Vortex mixer
- Sonicator (optional, but recommended)

#### **Safety Precautions**

- Work in a well-ventilated area or a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Consult the Safety Data Sheet (SDS) for PFK-158 before handling.

#### Procedure

- Calculate Required Mass:
  - To prepare a 10 mM stock solution, the required mass can be calculated using the following formula:
    - Mass (mg) = Desired Concentration (mM) × Volume (mL) × Molecular Weight (g/mol) / 1000
  - For example, to prepare 1 mL of a 10 mM solution:
    - Mass (mg) = 10 mM × 1 mL × 328.29 g/mol / 1000 = 3.28 mg



#### Weighing PFK-158:

- Tare a sterile microcentrifuge tube or vial on the analytical balance.
- Carefully weigh out the calculated mass (e.g., 3.28 mg) of PFK-158 powder and add it to the tared container.

#### Dissolution:

- Using a calibrated pipette, add the calculated volume of DMSO (e.g., 1 mL) to the container with the PFK-158 powder.
- Cap the container securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- If the compound does not fully dissolve, sonicate the solution for 5-10 minutes. Gentle warming (to no more than 37°C) can also be applied if necessary.
- Visually inspect the solution to ensure it is clear and free of any visible particulates.

#### Aliquoting and Storage:

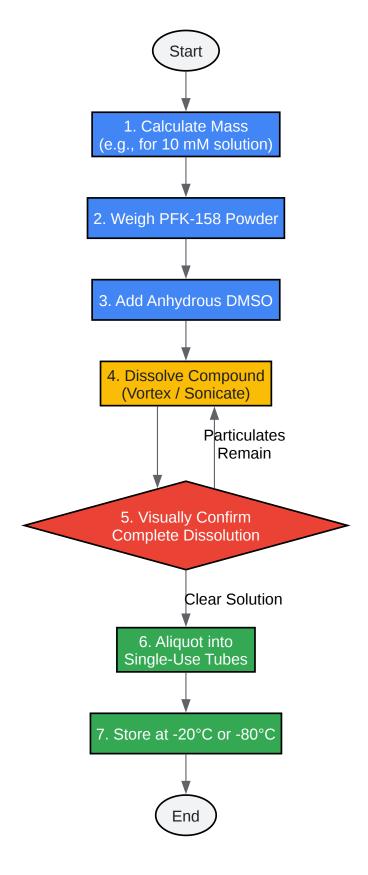
- $\circ$  Once the **PFK-158** is completely dissolved, dispense the stock solution into smaller, single-use aliquots (e.g., 10-50  $\mu$ L) in sterile polypropylene tubes. This is critical to avoid repeated freeze-thaw cycles which can degrade the compound.
- Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and preparation date.
- Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (6-12 months).

## **Visualized Workflow and Signaling Pathway**

Experimental Workflow: **PFK-158** Stock Solution Preparation

The following diagram illustrates the standard workflow for reconstituting **PFK-158** powder into a ready-to-use stock solution.





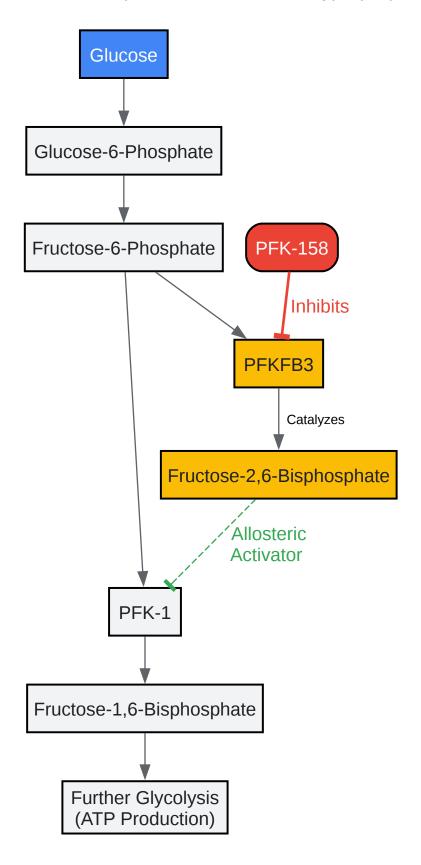
Click to download full resolution via product page

Caption: Workflow for preparing **PFK-158** stock solution.



Signaling Pathway: **PFK-158** Mechanism of Action

This diagram illustrates the inhibitory action of **PFK-158** on the glycolytic pathway.





Click to download full resolution via product page

Caption: **PFK-158** inhibits PFKFB3, reducing a key activator of glycolysis.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. Facebook [cancer.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medkoo.com [medkoo.com]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes: Preparation of PFK-158 Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610067#protocol-for-preparing-pfk-158-stock-solutions]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com